

A Comprehensive Technical Guide to the Physical and Chemical Properties of Ammonium Malate

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Compound of Interest

Compound Name: Ammonium malate

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Introduction

Ammonium malate is an organic compound that exists as the ammonium salt of malic acid.^[1] It is a chiral compound, meaning it can be found in various stereoisomeric forms, including R, S, and a racemic (DL) mixture.^[1] Furthermore, **ammonium malate** can exist in different stoichiometric forms, primarily as the monoammonium salt ($\text{NH}_4\text{H}(\text{C}_2\text{H}_3\text{OH}(\text{CO}_2)_2)$) and the diammonium salt ($(\text{NH}_4)_2(\text{C}_2\text{H}_3\text{OH}(\text{CO}_2)_2)$).^{[1][2][3]} This guide provides a detailed overview of the physical and chemical properties of **ammonium malate**, along with experimental protocols and relevant biological pathways.

Physical Properties of Ammonium Malate

The physical characteristics of **ammonium malate** are summarized in the table below. It is important to note that some properties may vary depending on the specific isomeric and stoichiometric form of the compound.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₂ N ₂ O ₅ (Diammonium) C ₄ H ₉ NO ₅ (Monoammonium)	[4][5] [2][6][7]
Molecular Weight	168.15 g/mol (Diammonium) 151.12 g/mol (Monoammonium)	[4][8] [1][6][7]
Appearance	White crystalline solid	[1][2]
Density	1.498 g/cm ³ (Monohydrate of monoammonium salt)	[2]
Boiling Point	412.1°C at 760 mmHg	[5]
Solubility	Soluble in water.[9][10] The diammonium form is the most soluble in aqueous solutions. [9]	[9][10]
pKa	~3.4 and ~5.1 (of malic acid)	[1]

Chemical Properties of Ammonium Malate

Aqueous Behavior

In an aqueous solution, **ammonium malate** dissociates into ammonium ions (NH₄⁺) and malate anions.[1] As it is a salt of a weak acid (malic acid) and a weak base (ammonia), its solution's pH is influenced by the hydrolysis of both ions.[1] The ammonium ion hydrolysis tends to make the solution slightly acidic.[1]

Thermal Decomposition

Upon heating, **ammonium malate** is expected to first dissociate into ammonia and malic acid.[1] The malic acid would then undergo its characteristic thermal decomposition to form products such as fumaric acid and maleic anhydride.[1] The specific decomposition pathway and products can be influenced by factors like the heating rate and the atmosphere.[11]

Synthesis

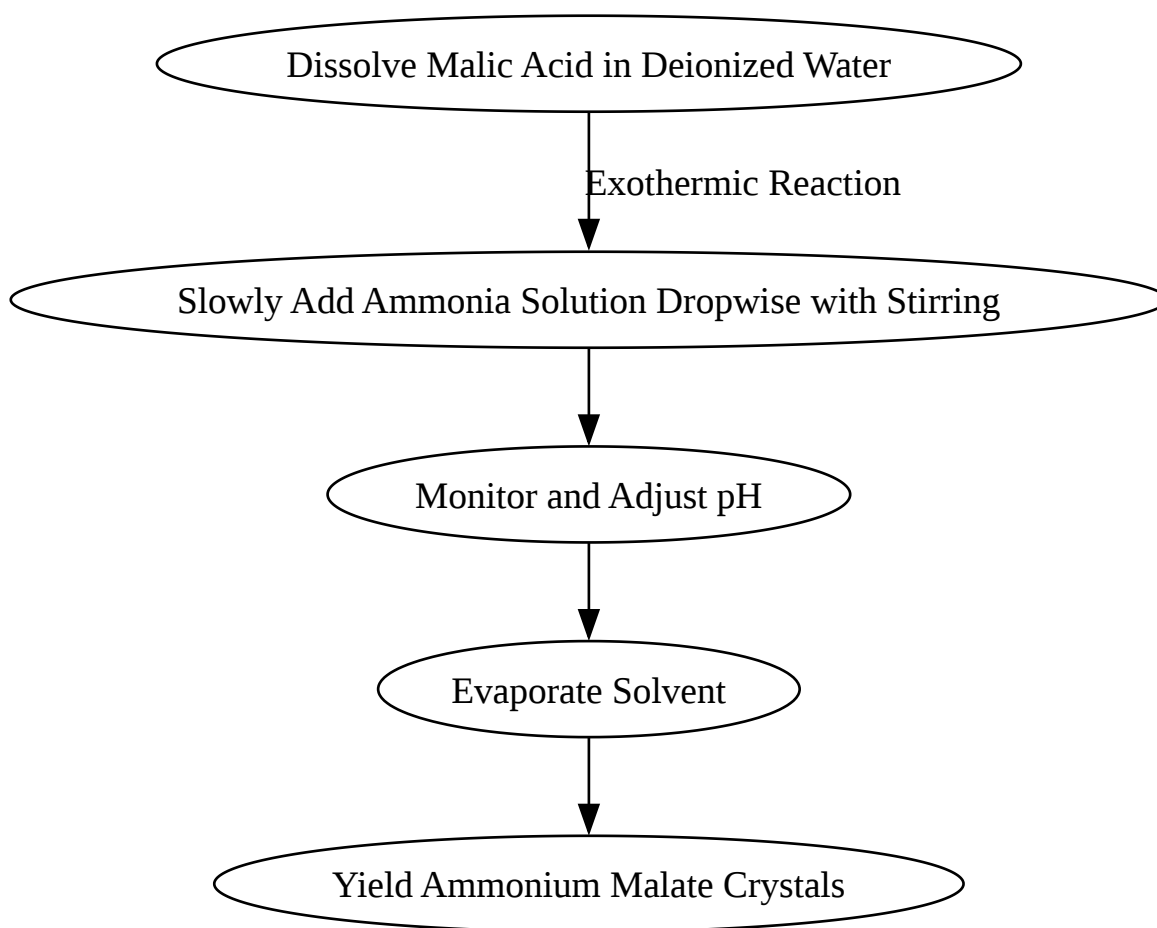
Ammonium malate is typically synthesized through a simple acid-base reaction between malic acid and an ammonia solution, most commonly in deionized water.^[1] This reaction is exothermic.^[1] The resulting salt form (monoammonium or diammonium) is dependent on the molar ratio of the reactants.^[1]

Experimental Protocols

Synthesis of Ammonium Malate (Laboratory Scale)

A common method for synthesizing **ammonium malate** in a laboratory setting is as follows:

- **Dissolution:** Dissolve a known molar amount of malic acid in deionized water.
- **Reaction:** Slowly add the desired molar equivalent of an ammonia solution dropwise to the malic acid solution while stirring continuously. This process is often carried out over several hours to ensure a complete reaction.^[1]
- **pH Adjustment:** Monitor and adjust the pH of the solution to the desired level.
- **Crystallization:** Evaporate the solvent to yield **ammonium malate** crystals.^[1] The purity of the final product is highly dependent on the purity of the starting materials.^[1]



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Caption: Workflow for the laboratory synthesis of **ammonium malate**.

Single Crystal Growth by Slow Evaporation Solution Growth (SET)

High-quality single crystals of **ammonium malate**, particularly ammonium hydrogen L-malate, can be grown using the SET technique.^[1]

- Preparation of Saturated Solution: Prepare a saturated solution of **ammonium malate** in a suitable solvent, typically deionized water, at a controlled temperature.
- Filtration: Filter the saturated solution to remove any undissolved impurities.
- Evaporation: Transfer the filtered solution to a clean beaker covered with a perforated sheet to control the rate of evaporation.

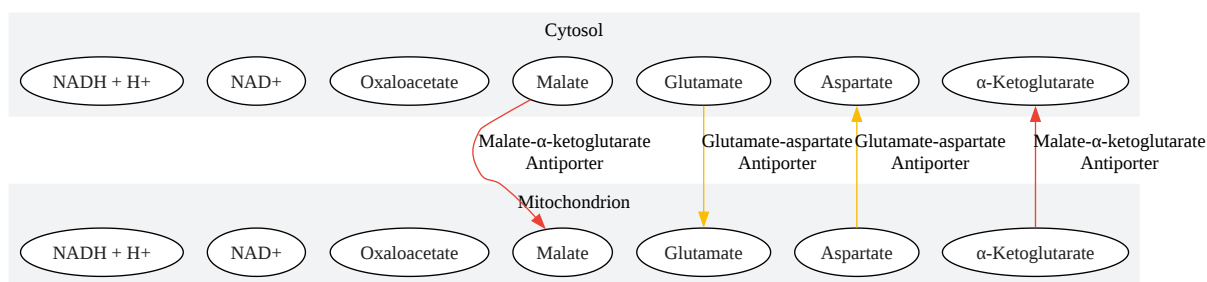
- Crystal Growth: Maintain the setup in a dust-free and vibration-free environment to allow for the slow growth of single crystals.[1]

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) is a key technique for the separation, identification, and quantification of malate and its salts.[1] Reversed-phase HPLC is a commonly employed method.[1]

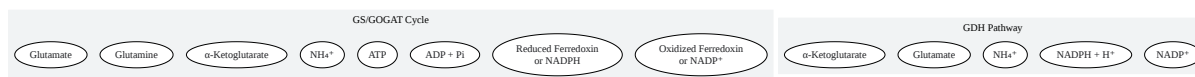
Biological Significance and Related Pathways

Ammonium malate is relevant in biological systems. Malate is a crucial intermediate in the tricarboxylic acid (TCA) cycle, and it is also involved in the malate-aspartate shuttle, which transports reducing equivalents into the mitochondria for ATP production.[1] Ammonium is a primary nitrogen source for most organisms and is assimilated through pathways like the glutamine synthetase (GS)/glutamate synthase (GOGAT) cycle and the glutamate dehydrogenase (GDH) pathway.[1]



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Caption: The Malate-Aspartate Shuttle for transporting NADH.



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Caption: Major pathways for ammonium assimilation in organisms.

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